

UBP684: A Pan-Subunit Positive Allosteric Modulator of NMDA Receptors

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Compound of Interest

Compound Name: *UBP684*

Cat. No.: *B11927763*

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A Comparative Guide to its Specificity and Performance

For researchers in neuroscience and drug development, understanding the precise molecular interactions of investigational compounds is paramount. This guide provides a detailed comparison of **UBP684**, a positive allosteric modulator (PAM) of N-methyl-D-aspartate (NMDA) receptors, with other notable NMDA receptor modulators. The data presented herein confirms **UBP684**'s broad specificity across all four GluN2 subunits and contextualizes its performance against subtype-selective alternatives.

Performance Comparison of NMDA Receptor Modulators

UBP684 distinguishes itself as a pan-subunit positive allosteric modulator, enhancing the activity of all GluN2-containing NMDA receptors with similar potency.^[1] This contrasts with other modulators that exhibit marked selectivity for specific GluN2 subunits. The following tables summarize the quantitative data for **UBP684** and a selection of alternative NMDA receptor modulators, including both positive and negative allosteric modulators, as well as competitive antagonists.

Table 1: Positive Allosteric Modulators (PAMs) of NMDA Receptors

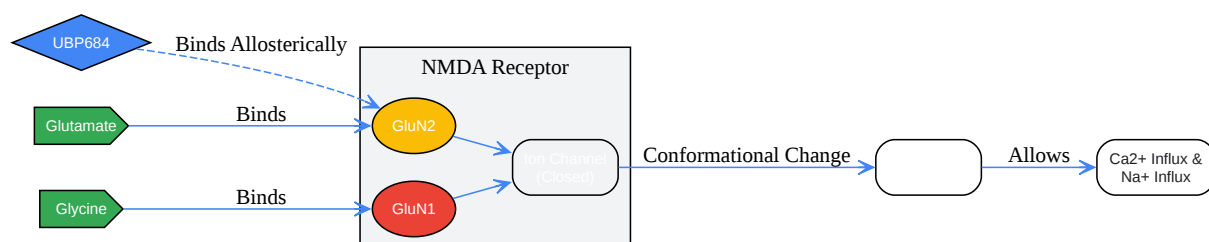
Compound	Target Subunit(s)	EC50	Maximal Potentiation	Mechanism of Action
UBP684	GluN2A, GluN2B, GluN2C, GluN2D	~30 μ M	69-117%	Positive Allosteric Modulator
GNE-6901	GluN2A	382 nM	Not specified	Positive Allosteric Modulator

Table 2: Negative Allosteric Modulators (NAMs) and Antagonists of NMDA Receptors

Compound	Target Subunit(s)	IC50 / Ki	Mechanism of Action
Ifenprodil	GluN2B >> GluN2A	0.34 μ M (GluN2B), 146 μ M (GluN2A)	Non-competitive Antagonist
TCN-201	GluN2A	70 nM (KB)	Negative Allosteric Modulator
UBP791	GluN2C/2D > GluN2A/2B	Not specified (40-fold selective for GluN2C/2D over GluN2A)	Competitive Antagonist
UCM-101	GluN2A	110 nM	Allosteric Inhibitor

Experimental Workflows and Signaling Pathways

To determine and compare the specificity of NMDA receptor modulators like **UBP684**, a systematic experimental workflow is employed. This typically involves expressing specific NMDA receptor subunit combinations in heterologous systems, followed by electrophysiological assessment of the compound's effect on receptor activity.



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- 1. go.drugbank.com [go.drugbank.com]
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